

# Proper Disposal Procedures for Dapagliflozin in a Laboratory Setting

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Dapagliflozin

Cat. No.: B1669812

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The following guidelines provide essential safety and logistical information for the proper disposal of **dapagliflozin**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring personnel safety and environmental protection.

## Regulatory Framework

In the United States, the disposal of pharmaceutical waste is primarily regulated by the Environmental Protection Agency (EPA) under the Resource Conservation and Recovery Act (RCRA).[1][2][3] Healthcare facilities and laboratories must also comply with regulations from the Drug Enforcement Administration (DEA) for controlled substances and potentially more stringent state-level rules.[1][2][4] In 2019, the EPA introduced regulations, often referred to as Subpart P, which specifically address the management of hazardous waste pharmaceuticals by healthcare facilities.[2][5] A key aspect of these regulations is the prohibition of flushing hazardous waste pharmaceuticals down drains.[2]

## Hazard Profile and Safety Precautions

**Dapagliflozin** is classified as harmful if swallowed and can cause serious eye damage.[6] It may also cause skin and respiratory irritation.[7] Therefore, appropriate personal protective equipment (PPE) must be worn when handling this compound.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Use appropriate safety glasses or chemical safety goggles.[6][7]
- Hand Protection: Wear suitable chemical-resistant gloves (e.g., standard BS EN 374:2003). [6]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[6] [7] A lab coat is standard.
- Respiratory Protection: If there is a risk of dust formation or aerosol inhalation, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[7]
- Work Environment: All handling should ideally occur in a well-ventilated area or a chemical fume hood.[6] Ensure the laboratory is equipped with a safety shower and an eye wash station.[6]

## Step-by-Step Disposal Protocol

**Step 1: Waste Characterization** Determine if the **dapagliflozin** waste is considered hazardous. While **dapagliflozin** is not explicitly a P- or U-listed hazardous waste under RCRA, any waste exhibiting characteristics of ignitability, corrosivity, reactivity, or toxicity must be managed as hazardous waste.[3] Consult your institution's Environmental Health and Safety (EHS) department for guidance on classifying chemical waste.

### Step 2: Segregation and Containment

- Pure **Dapagliflozin** (Unused/Expired): Keep the compound in its original or a clearly labeled, sealed container. Do not mix with other chemical waste unless directed by your EHS office.
- Contaminated Labware: Items such as gloves, weighing papers, and pipette tips that are grossly contaminated with **dapagliflozin** should be collected in a designated, sealed container lined with a plastic bag.
- Empty Containers: Dispose of empty containers as hazardous or toxic waste in accordance with national legislation.[6]
- Solutions: Aqueous solutions containing **dapagliflozin** should not be disposed of down the drain.[6][8][9] Collect them in a compatible, sealed, and clearly labeled waste container.

### Step 3: Final Disposal

- The primary recommended disposal method for **dapagliflozin** waste is incineration at a licensed hazardous material disposal facility.[\[2\]](#)[\[8\]](#)
- Arrange for collection by a specialized, licensed waste disposal company.[\[6\]](#)[\[8\]](#) Your institution's EHS department will have established procedures and approved vendors for this service.
- Never dispose of **dapagliflozin** or its contaminated materials in the regular trash or down the sanitary sewer.[\[2\]](#)[\[4\]](#)[\[8\]](#)[\[9\]](#)

### Step 4: Accidental Spill Response

- Evacuate personnel from the immediate area and ensure adequate ventilation.[\[6\]](#)[\[10\]](#)
- Wear the appropriate PPE as described above.[\[10\]](#)
- Avoid the generation of dust.[\[8\]](#)
- For powder spills, cover with a plastic sheet to minimize spreading.[\[9\]](#) Gently sweep or vacuum the material into a suitable container for disposal.[\[7\]](#)[\[8\]](#)
- For solutions, absorb the spill with an inert, non-combustible material (e.g., diatomite, universal binders).[\[10\]](#)
- Place all cleanup materials into a sealed, labeled container for hazardous waste disposal.[\[6\]](#)[\[10\]](#)
- Decontaminate the spill area and any affected equipment.[\[10\]](#)

## Quantitative Environmental Data for Dapagliflozin

The following table summarizes key environmental fate and ecotoxicology data for **dapagliflozin**.

| Parameter   | Value  | Reference Protocol                                     | Source   |
|---|--|--|----------|
| Environmental Risk                                | PEC/PNEC Ratio =<br>$9.2 \times 10^{-5}$<br>(Insignificant Risk) | ECHA Guidance  | [11]     |
| Persistence                                       | Not readily<br>biodegradable (11%<br>after 28 days)              | OECD 301F  | [11]     |
| Slowly degraded in<br>the environment             | OECD 301F & 308  | [12]   |          |
| Bioaccumulation                                   | Low potential for<br>bioaccumulation (Log<br>D at pH 7.4 = 1.1)  | OECD 107/117   | [11][12] |
| Water Solubility                                  | 538 mg/L at pH 7   | OECD 105   | [12]     |
| Predicted No Effect<br>Concentration (PNEC)       | 100 µg/L   | Based on chronic<br>toxicity to Pimephales<br>promelas | [11][12] |
| Predicted<br>Environmental<br>Concentration (PEC) | 0.0092 µg/L  | Based on European<br>per capita use                    | [11]     |

## Summary of Cited Experimental Protocols

The environmental risk assessment of **dapagliflozin** relies on standardized methodologies established by the Organisation for Economic Co-operation and Development (OECD).

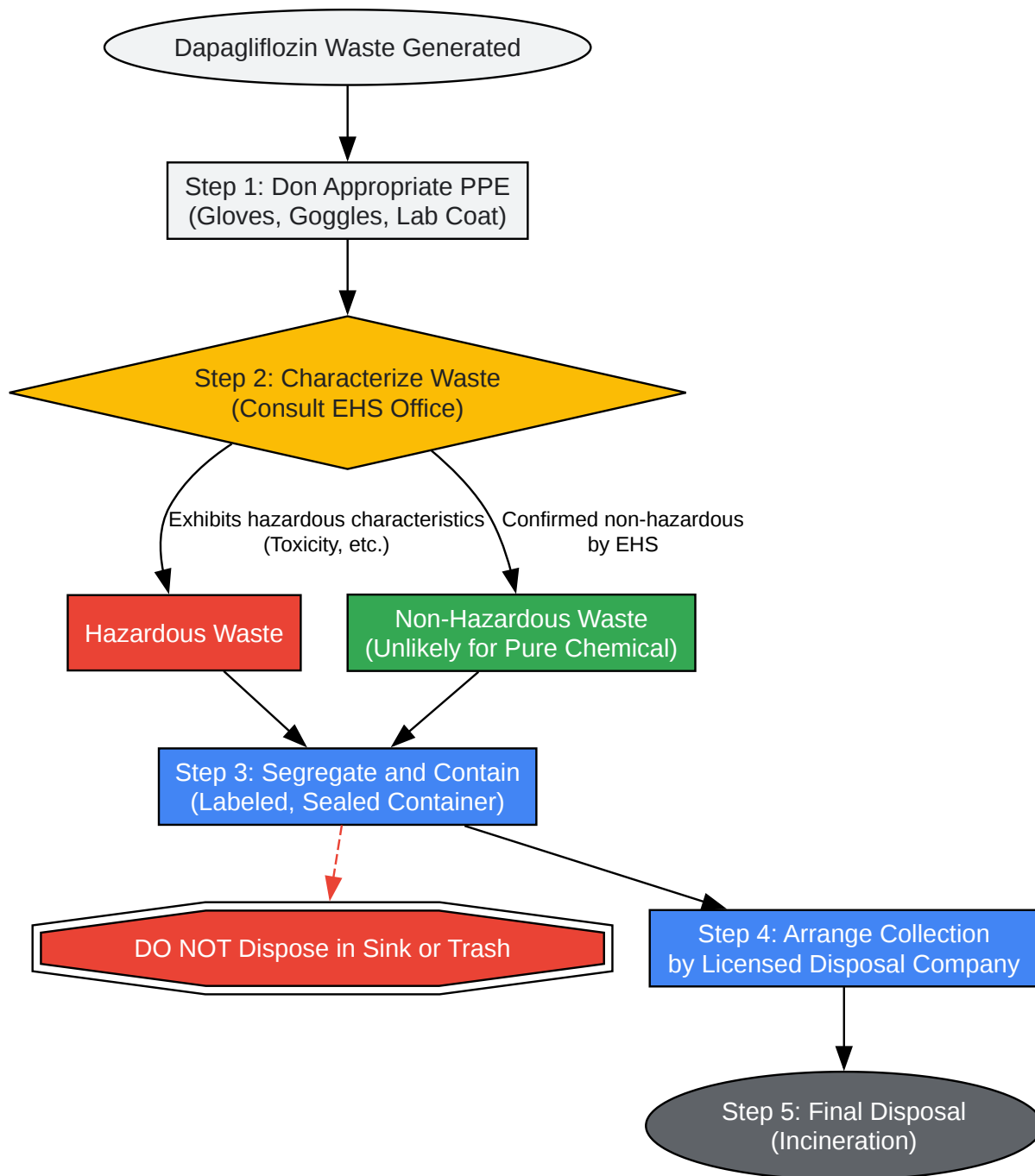
- OECD 301F (Ready Biodegradability: Manometric Respirometry Test): This protocol assesses the aerobic biodegradability of a chemical in an aqueous medium. The test measures oxygen consumption over 28 days by microorganisms exposed to the test substance. A low percentage of degradation, as seen with **dapagliflozin** (11%), indicates the substance is not "readily biodegradable." [11]
- OECD 308 (Aerobic and Anaerobic Transformation in Aquatic Sediment Systems): This study evaluates the transformation and degradation of a chemical in a more complex system

containing both water and sediment. It helps determine the substance's persistence and its tendency to partition between the water and sediment phases. For **dapagliflozin**, this study showed rapid dissipation from water to sediment, followed by extensive degradation.[11]

- OECD 105 (Water Solubility): This test determines the saturation mass concentration of a substance in water at a given temperature. **Dapagliflozin**'s solubility was measured at different pH levels.[12]
- OECD 107/117 (Partition Coefficient n-octanol/water): This protocol measures the octanol-water partition coefficient (Log P or Log D), which indicates a chemical's potential to bioaccumulate in organisms. The low value for **dapagliflozin** suggests it is unlikely to bioaccumulate.[11][12]

## Dapagliflozin Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **dapagliflozin** waste in a laboratory setting.



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Caption: Decision workflow for the safe disposal of **dapagliflozin** waste.

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## References

- 1. sdmedwaste.com [sdmedwaste.com]
- 2. Managing Pharmaceutical Waste | Stericycle [stericycle.com]
- 3. danielshealth.com [danielshealth.com]
- 4. Medical Waste Management Program [cdph.ca.gov]
- 5. epa.gov [epa.gov]
- 6. medkoo.com [medkoo.com]
- 7. fishersci.com [fishersci.com]
- 8. cleanchemlab.com [cleanchemlab.com]
- 9. s3-us-west-2.amazonaws.com [s3-us-west-2.amazonaws.com]
- 10. file.medchemexpress.com [file.medchemexpress.com]
- 11. astrazeneca.com [astrazeneca.com]
- 12. Qtern (Filmdragerad tablett 5 mg/10 mg) • Fass vy | FASS Vård [fass.se]
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